

An In-depth Technical Guide to 3-Methylnordiazepam: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylnordiazepam

Cat. No.: B3032755

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Abstract

3-Methylnordiazepam, also known as 7-chloro-1,3-dihydro-3-methyl-5-phenyl-2H-1,4-benzodiazepin-2-one and by its developmental code Ro 5-2751, is a derivative of the 1,4-benzodiazepine class of compounds.^[1] Like other benzodiazepines, it exhibits central nervous system activity and has been identified as possessing anticonvulsant properties. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **3-Methylnordiazepam**, intended to serve as a foundational resource for researchers in medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Identification

3-Methylnordiazepam is a synthetic compound characterized by a core benzodiazepine structure with a chlorine atom at the 7-position, a phenyl group at the 5-position, and a methyl group at the 3-position of the diazepine ring.

Chemical Structure:

Caption: Chemical structure of **3-Methylnordiazepam**.

Table 1: Chemical Identifiers and Properties

Property	Value	Source
IUPAC Name	7-chloro-1,3-dihydro-3-methyl-5-phenyl-2H-1,4-benzodiazepin-2-one	[1]
Synonyms	Ro 5-2751	[1]
CAS Number	4699-82-5	[1]
Molecular Formula	C ₁₆ H ₁₃ ClN ₂ O	[1]
Molecular Weight	284.7 g/mol	[1]
Appearance	Solid	[1]
SMILES	<chem>C1C=CC=C(C2=C1)NC(C(C)N=C2C3=CC=CC=C3)=O</chem>	[1]
InChI Key	SATGIBNNISQKBG-UHFFFAOYSA-N	[1]

Physicochemical Properties

The physicochemical properties of **3-Methylnordiazepam** are crucial for its handling, formulation, and pharmacokinetic profile.

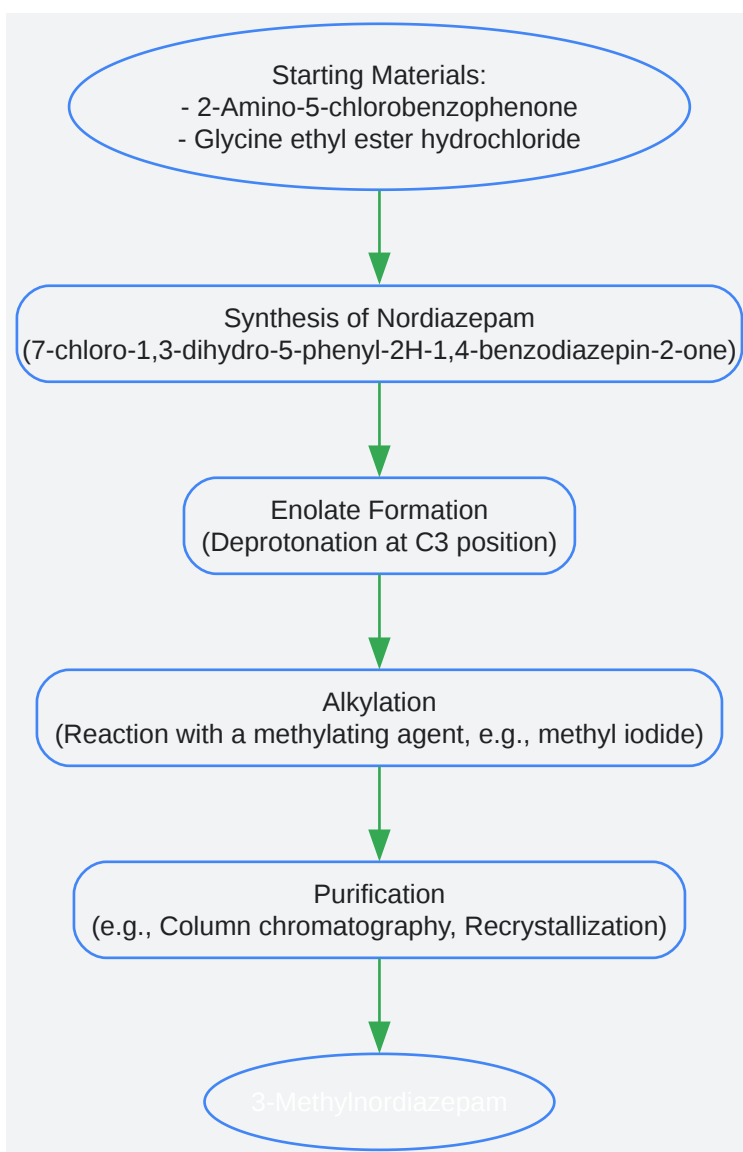
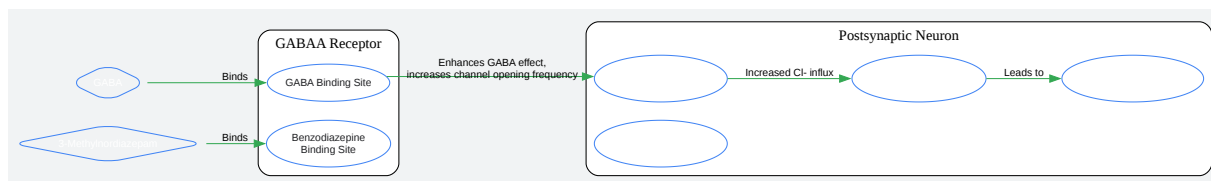
Table 2: Physicochemical Data

Property	Value	Source
Solubility	DMF: 2 mg/mL; DMSO: 1 mg/mL; Ethanol: Slightly soluble; PBS (pH 7.2): 0.25 mg/mL	[1]
λ _{max}	227 nm	[1]
Storage Temperature	-20°C	
Stability	≥ 5 years	[1]

Pharmacological Properties

Mechanism of Action

As a benzodiazepine, **3-Methylnordiazepam** is presumed to exert its effects by modulating the gamma-aminobutyric acid (GABA) system, the primary inhibitory neurotransmitter system in the central nervous system. The general mechanism of action for benzodiazepines involves binding to a specific site on the GABAA receptor, which is a ligand-gated chloride ion channel. This binding allosterically enhances the effect of GABA, leading to an increased frequency of chloride channel opening, hyperpolarization of the neuron, and a decrease in neuronal excitability. This results in the characteristic sedative, anxiolytic, anticonvulsant, and muscle relaxant properties of this class of drugs.



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References

- 1. A system for testing the development and reversal of anticonvulsant tolerance to benzodiazepines in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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